

Application Note: UPLC-MS/MS Quantification of Ceftiofur in Porcine Feces

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Compound of Interest

Compound Name: Ceftiofur Thiolactone

Cat. No.: B15126552

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Introduction

Ceftiofur is a third-generation cephalosporin antibiotic widely used in veterinary medicine to treat bacterial infections in swine.[1][2] Monitoring its excretion in feces is crucial for understanding drug metabolism, assessing environmental impact, and studying the development of antimicrobial resistance in the gut microbiome.[1][2] This application note provides a detailed protocol for the quantification of ceftiofur in porcine feces using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). The described method is based on a validated study and offers high sensitivity and specificity for the analysis of ceftiofur and its metabolites.[1][2][3]

Quantitative Data Summary

The following tables summarize the quantitative performance of the UPLC-MS/MS method for the analysis of ceftiofur in porcine feces.[1]

Table 1: Mass Spectrometry Parameters for Ceftiofur and its Internal Standard

Analyte	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Cone Voltage (V)	Collision Energy (eV)
Ceftiofur	524.0	241.1	285.0	20	20
Ceftiofur-d3 (Internal Standard)	527.0	-	-	-	-

Data sourced from a comprehensive validation study.[\[1\]](#)

Table 2: Method Validation Parameters for Ceftiofur Quantification

Parameter	Value
Linearity Range	5 ng g ⁻¹ to 1000 ng g ⁻¹
Correlation Coefficient (r)	0.9979 ± 0.0009
Goodness of Fit (gof)	5.51 ± 1.14

This data demonstrates the linearity and reliability of the method within the specified concentration range.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Sample Preparation (Extraction)

Due to the instability of β -lactam antibiotics like ceftiofur in feces, immediate stabilization of the sample is critical.[\[1\]](#)[\[2\]](#)

Materials:

- Porcine feces
- Tazobactam solution (8 $\mu\text{g mL}^{-1}$ in water)
- Ceftiofur-d3 internal standard (IS) working solution (25 $\mu\text{g mL}^{-1}$)

- 1% (v/v) formic acid in acetonitrile–water (50:50, v/v)
- Oasis PRiME HLB column (60 mg, 3 mL)
- Vortex mixer
- Rotary tumbler
- Centrifuge

Protocol:

- Immediately after collection, add 500 µL of tazobactam solution to 0.5 g of porcine feces to inhibit degradation.[\[1\]](#)[\[2\]](#)
- Add 20 µL of the internal standard working solution (Ceftiofur-d3) to the stabilized feces sample.[\[1\]](#)
- Vortex the sample for 15 seconds.[\[1\]](#)
- Add 1 mL of 1% formic acid in acetonitrile–water (50:50, v/v).[\[1\]](#)
- Shake the sample for 30 minutes using a rotary tumbler.[\[1\]](#)
- Centrifuge the sample for 10 minutes at $2851 \times g$ and 4 °C.[\[1\]](#)
- Transfer the supernatant to an Oasis PRiME HLB column and process with minimal vacuum.[\[1\]](#)
- The eluate is ready for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

Instrumentation:

- Waters Acquity UPLC system (or equivalent)
- Quattro Premier XE triple quadrupole mass spectrometer (or equivalent)

- Masslynx software (or equivalent)

UPLC Conditions:

- Column: Acquity UPLC BEH C18 (50 mm × 2.1 mm i.d., 1.7 µm) with a guard column.[\[1\]](#)
- Mobile Phase A: 0.005% (v/v) formic acid in water.[\[1\]](#)
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Flow Rate: 300 µL min⁻¹.[\[1\]](#)
- Injection Volume: 5 µL.[\[1\]](#)
- Autosampler Temperature: 10.0 °C.[\[1\]](#)
- Column Temperature: Not specified, typically maintained at a constant temperature (e.g., 40 °C).

Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
1.0	95	5
5.0	50	50
6.0	5	95
7.0	5	95
7.1	95	5
10.0	95	5

This gradient program is optimized for the separation of ceftiofur.[\[1\]](#)

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).[1]
- Capillary Voltage: 3.5 kV.[1]
- Source Temperature: 120 °C.[1]
- Desolvation Temperature: 400 °C.[1]
- Data Acquisition: Multiple Reaction Monitoring (MRM) was used to monitor the transitions specified in Table 1.[1]

Experimental Workflow Diagram



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Caption: Workflow for UPLC-MS/MS quantification of Ceftiofur in porcine feces.

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References

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